

Fast Blue RR Salt safety data sheet and handling precautions

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Compound of Interest

Compound Name: Fast Blue RR Salt

Cat. No.: B088650

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A Technical Guide to the Safe Handling of Fast Blue RR Salt

For Researchers, Scientists, and Drug Development Professionals

Fast Blue RR Salt, a diazonium salt widely used in histochemistry and cytochemistry for enzyme localization, requires careful handling due to its potential hazards. This guide provides a comprehensive overview of its safety data, handling precautions, and emergency procedures, compiled from various safety data sheets and technical sources. The information is intended to supplement, not replace, formal laboratory safety training and institutional protocols.

Chemical and Physical Properties

Fast Blue RR Salt is the hemi(zinc chloride) salt of 4-benzoylamino-2,5-dimethoxybenzenediazonium chloride. It is a yellow-green crystalline powder.^{[1][2]} Its primary application is in enzyme histochemistry, particularly for the detection of alkaline phosphatase and non-specific esterase activity.^{[3][4]} The diazonium group is highly reactive and couples with naphthol derivatives, which are released by enzymatic activity at specific sites in a tissue sample, to form a stable, insoluble, and intensely colored azo dye precipitate, thereby visualizing the location of the enzyme.^{[4][5]}

Table 1: Chemical Identification and Physical Properties

Property	Value	References
Chemical Name	4-Benzoylamino-2,5-dimethoxybenzenediazonium chloride hemi(zinc chloride) salt	[5][6]
Synonyms	Azoic Diazo No. 24, C.I. 37155	[1]
CAS Number	14726-29-5	[3][6]
Molecular Formula	C ₁₅ H ₁₄ ClN ₃ O ₃ · 1/2ZnCl ₂	[3][6]
Molecular Weight	387.89 g/mol	[3][6]
Appearance	Yellow-green powder	[1][2]
Solubility	Water: 1 mg/mL (clear to hazy, yellow-green solution)	[5]
Storage Temperature	-20°C, protected from light	[1]

Hazard Identification and Toxicological Data

The toxicological properties of **Fast Blue RR Salt** have not been fully investigated.[1] However, it is considered a hazardous substance and may cause irritation to the eyes, skin, respiratory system, and digestive tract.[1][7] There is a danger of cumulative effects, and limited evidence suggests it may have mutagenic potential.[7]

Table 2: Hazard Classification and Potential Health Effects

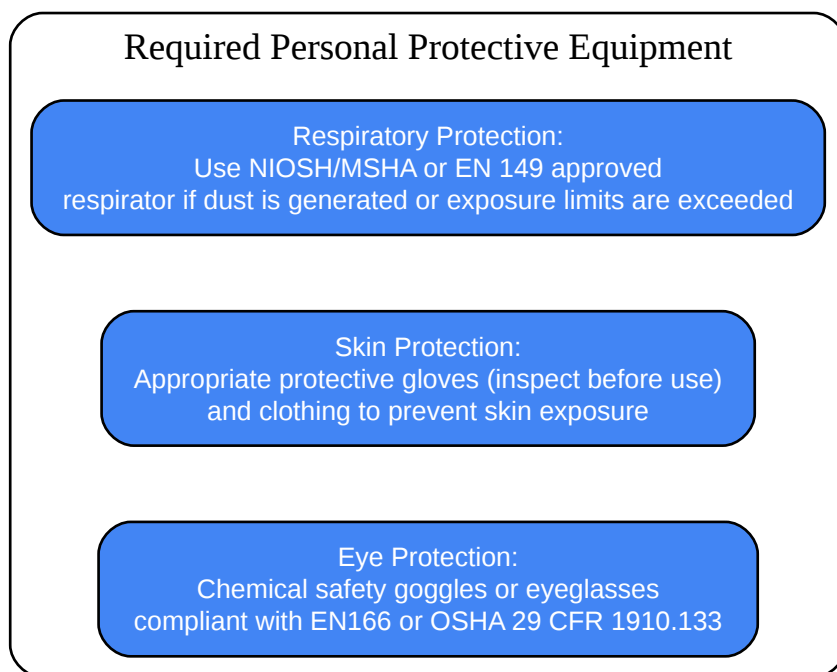
Hazard	Description	References
GHS Classification	Not uniformly classified; some sources state it is not a hazardous substance according to Regulation (EC) No. 1272/2008, while others advise caution.	[6][8]
Primary Routes of Exposure	Inhalation, skin contact, eye contact, ingestion.	[1][7]
Acute Effects	May cause irritation to the eyes, skin, respiratory tract, and digestive tract.	[1][7]
Chronic Effects	Danger of cumulative effects. The toxicological properties have not been fully investigated.	[1][7]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.	[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **Fast Blue RR Salt**. The following sections outline the recommended procedures for handling, personal protection, and emergency response.

Personal Protective Equipment (PPE)

Adequate personal protective equipment is essential to minimize exposure.



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Caption: Required Personal Protective Equipment (PPE) for handling **Fast Blue RR Salt**.

Handling and Storage Protocol

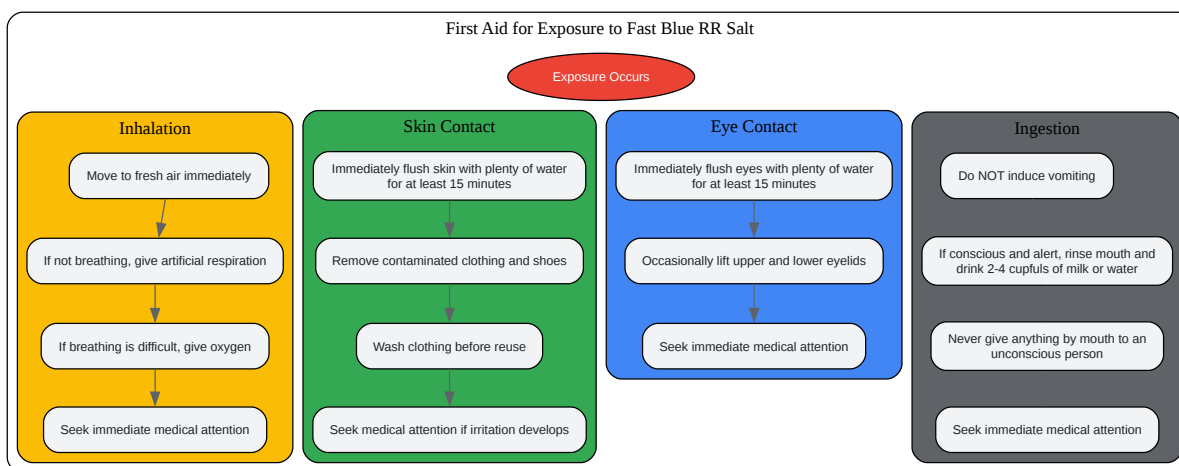
Proper handling and storage are crucial to maintaining the stability of the compound and ensuring laboratory safety.

Table 3: Handling and Storage Guidelines

Guideline	Procedure	References
Ventilation	Use in a well-ventilated area. Provide appropriate exhaust ventilation where dust is formed.	[1] [6] [7]
Handling	Avoid all personal contact, including inhalation of dust. Minimize dust generation and accumulation. Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.	[1] [7] [9]
Storage	Store in a cool, dry, well-ventilated area in a tightly closed, original container. Protect from light and incompatible materials such as strong oxidants.	[1] [7]
Spills	For minor spills, clean up immediately using dry procedures. Avoid generating dust. Sweep or vacuum up the material and place it in a suitable, sealed container for disposal. For major spills, evacuate the area and alert emergency responders.	[1] [7] [10]

Emergency First Aid Procedures

In the event of exposure, immediate first aid is critical. The following workflow outlines the necessary steps.



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Caption: Emergency first aid procedures for different routes of exposure.

Stability and Reactivity

Fast Blue RR Salt is stable under normal temperatures and pressures.^[1] However, it is light-sensitive and should be stored accordingly.^[1]

Table 4: Stability and Reactivity Profile

Parameter	Description	References
Chemical Stability	Stable under recommended storage conditions.	[1]
Conditions to Avoid	Light, dust generation, excess heat, incompatible materials.	[1]
Incompatible Materials	Strong oxidizing agents.	[1]
Hazardous Decomposition Products	May include hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide, and zinc/zinc oxides.	[1][6]
Hazardous Polymerization	Has not been reported.	[1]

Disposal Considerations

Dispose of **Fast Blue RR Salt** and its containers in accordance with all applicable local, state, and federal regulations. It is recommended to use a licensed disposal company.[9][11] Do not allow the product to enter drains.[6]

This guide is intended to provide essential safety information for laboratory personnel. Always consult the most recent Safety Data Sheet (SDS) from your supplier and adhere to your institution's specific safety protocols.

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